

Safe handling and storage procedures for 5-Nitroso-1,3-benzodioxole

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Compound of Interest

Compound Name: 5-Nitroso-1,3-benzodioxole

Cat. No.: B114606

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Application Notes and Protocols for 5-Nitroso-1,3-benzodioxole

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **5-Nitroso-1,3-benzodioxole** could be located. The following information is compiled from the safety data for the analogous compound, 5-Nitro-1,3-benzodioxole, and general safety guidelines for handling aromatic nitroso compounds. A thorough, substance-specific risk assessment should be conducted by qualified personnel before handling this compound. The toxicological properties of **5-Nitroso-1,3-benzodioxole** have not been fully investigated.^[1]

Introduction

5-Nitroso-1,3-benzodioxole is an organic compound of interest in chemical synthesis and drug development. Due to the presence of the nitroso functional group, this compound and its derivatives may exhibit significant biological activity. However, many N-nitroso compounds are known to be potent carcinogens and should be handled with extreme caution.^[2] These application notes provide guidance on the safe handling and storage of **5-Nitroso-1,3-benzodioxole** in a research and development setting.

Hazard Identification and Classification

While specific hazard classification for **5-Nitroso-1,3-benzodioxole** is unavailable, based on the data for 5-Nitro-1,3-benzodioxole and the general hazards of aromatic nitroso compounds,

the following potential hazards should be considered:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Carcinogenicity: Many N-nitroso compounds are considered probable human carcinogens.[3]
- Stability: Aromatic nitroso compounds can be sensitive to heat and light. They may exist in a monomer-dimer equilibrium, with the monomeric form often being a colored (blue or green) and more reactive species.[4]

Analogous Compound Data (5-Nitro-1,3-benzodioxole):

Hazard Class	Category
Acute oral toxicity	Category 4
Acute dermal toxicity	Category 4
Acute Inhalation Toxicity - Dusts and Mists	Category 4

Source: Safety Data Sheet for 5-Nitro-1,3-benzodioxole[1]

Physical and Chemical Properties

The physical and chemical properties of **5-Nitroso-1,3-benzodioxole** are not well-documented. The following table contains data for the analogous compound, 5-Nitro-1,3-benzodioxole, for reference.

Property	Value (for 5-Nitro-1,3-benzodioxole)
Molecular Formula	C ₇ H ₅ NO ₄
Molecular Weight	167.12 g/mol [5]
Appearance	Yellow solid[5]
Melting Point	148-150 °C[6]
Stability	Stable under normal conditions[1]

Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, stringent safety protocols must be followed when handling **5-Nitroso-1,3-benzodioxole**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Use of a glove box for handling larger quantities or for procedures with a high risk of aerosol generation is recommended.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield (as per European Standard EN166).[\[1\]](#)
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.
 - Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust/aerosol formation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Hygiene Measures:

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

Storage Procedures

Proper storage is crucial to maintain the integrity of **5-Nitroso-1,3-benzodioxole** and to prevent hazardous situations.

- Container: Store in a tightly closed, light-resistant container.
- Location: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong reducing agents.[\[6\]](#)
- Heat and Ignition Sources: Keep the product and its container away from heat and sources of ignition.[\[1\]](#)

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as described in Section 4.
- Containment: For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.[\[1\]](#) For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not empty into drains.[\[1\]](#)

First Aid Measures:

- General Advice: If symptoms persist, call a physician.[\[1\]](#)
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[1\]](#)

Experimental Protocols

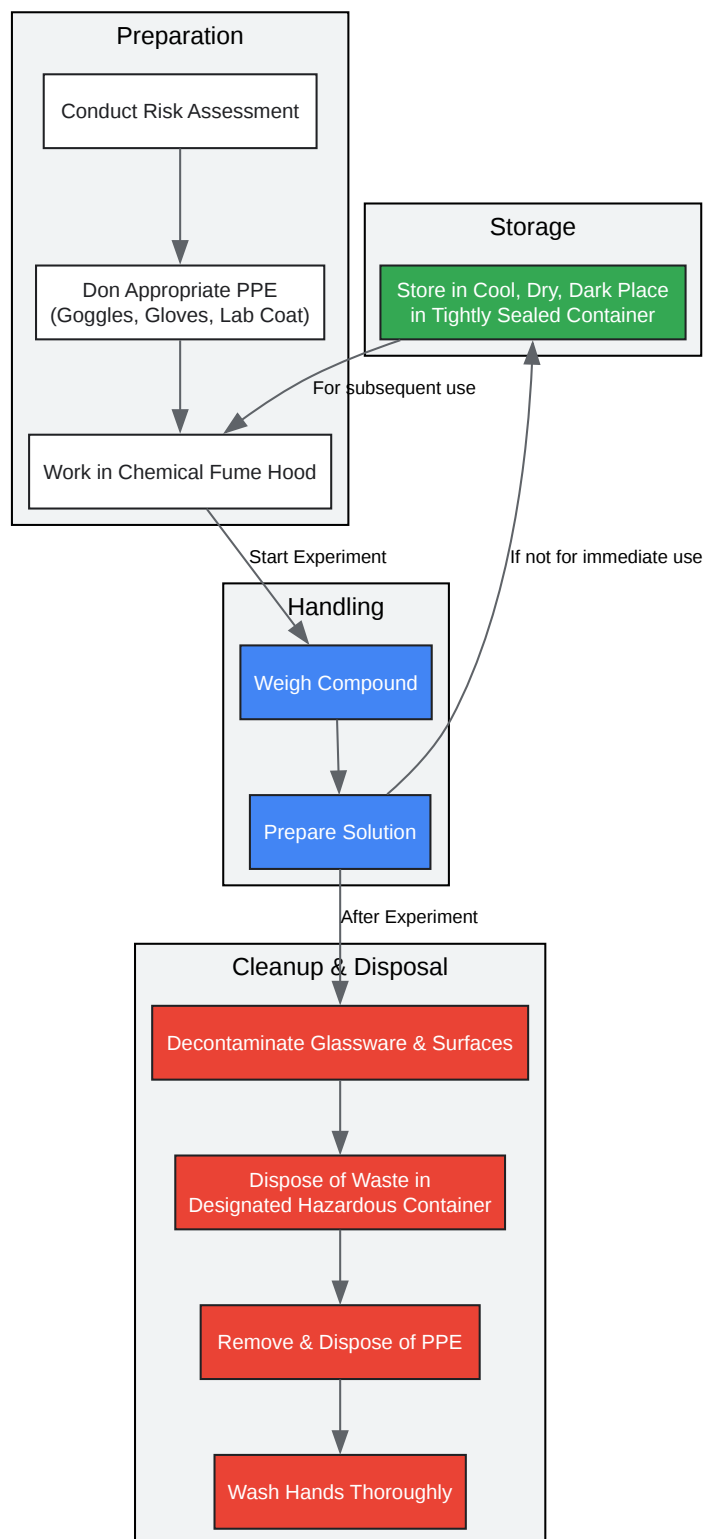
Protocol 7.1: Weighing and Preparing Solutions of **5-Nitroso-1,3-benzodioxole**

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
 - Don the appropriate PPE (lab coat, safety goggles, face shield, and chemical-resistant gloves).
- Weighing:
 - Tare a clean, dry weighing vessel on an analytical balance inside the fume hood.
 - Carefully transfer the required amount of **5-Nitroso-1,3-benzodioxole** to the weighing vessel using a clean spatula. Avoid creating dust.
 - Record the exact weight.
- Solution Preparation:

- In the fume hood, add the weighed compound to a suitable flask containing the desired solvent.
- Stir or sonicate as needed to dissolve the compound. Keep the container covered as much as possible during this process.
- Cleanup:
 - Clean all equipment that came into contact with the compound using an appropriate solvent.
 - Dispose of any waste materials in the designated hazardous waste container.
 - Wipe down the work area in the fume hood.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly.

Visualizations

Safe Handling and Storage Workflow for 5-Nitroso-1,3-benzodioxole

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **5-Nitroso-1,3-benzodioxole**.

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